

Betaine glucuronate chemical synthesis protocol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Betaine glucuronate

CAS No.: 32087-68-6

Cat. No.: S13254094

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Chemical Specifications of Betaine Glucuronate

The table below consolidates the key identifiers and structural data for **Betaine Glucuronate** from chemical suppliers and literature.

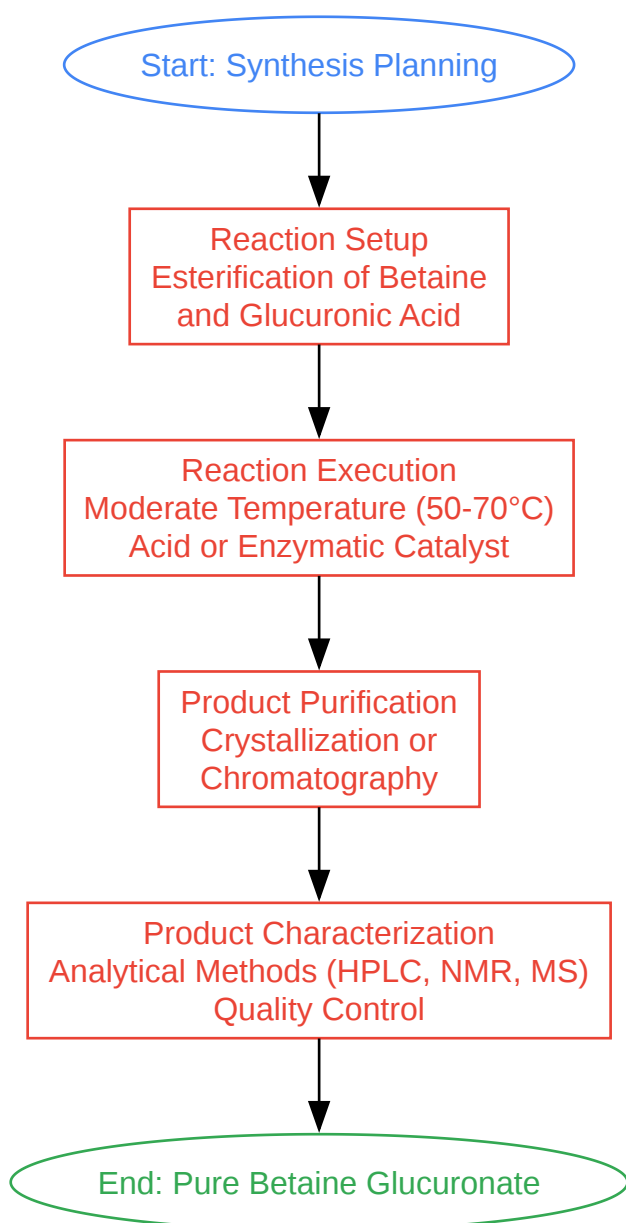
Property	Value
CAS Number	32087-68-6 [1] [2]
Molecular Formula	C ₁₁ H ₁₉ NO ₈ [1] [2]
Molecular Weight	293.27 g/mol [1]
IUPAC Name	(2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[2-(trimethylazaniumyl)acetyl]oxyoxane-2-carboxylate [1] [2]
Canonical SMILES	CN+(C)CC(=O)OC1C(C(C(C(O1)C(=O)[O-])O)O)O [1]
Classification	Sugar ester (glycoside) [1]

Proposed Synthesis Strategy

The synthesis of **Betaine Glucuronate** is described as an **esterification reaction** between betaine and glucuronic acid [1].

General Reaction: Betaine + Glucuronic Acid → **Betaine Glucuronate**

The workflow below outlines the key stages involved in this chemical synthesis.



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Key Technical Details:

- **Catalysts:** The reaction can be catalyzed by either **acidic catalysts** (e.g., sulfuric acid) or **enzymatic catalysts** like glucuronosyltransferases [1].
- **Conditions:** The process is typically conducted at **moderate temperatures (50-70 °C)** in **polar solvents** like water or methanol [1].
- **Industrial Production:** May involve extraction of betaine from natural sources (e.g., sugar beets) and derivatization of glucose to obtain glucuronic acid, followed by purification via crystallization or chromatography [1].

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References

1. Buy Betaine glucuronate (EVT-12896515) | 32087-68-6 [evitachem.com]
2. Betaine Glucuronate | CAS No: 32087-68-6 [cleanchemlab.com]

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